

# Troubleshooting low conversion rates in indole arylation

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## Compound of Interest

Compound Name: *1-Boc-6-chloroindole-2-boronic acid*

Cat. No.: *B1519884*

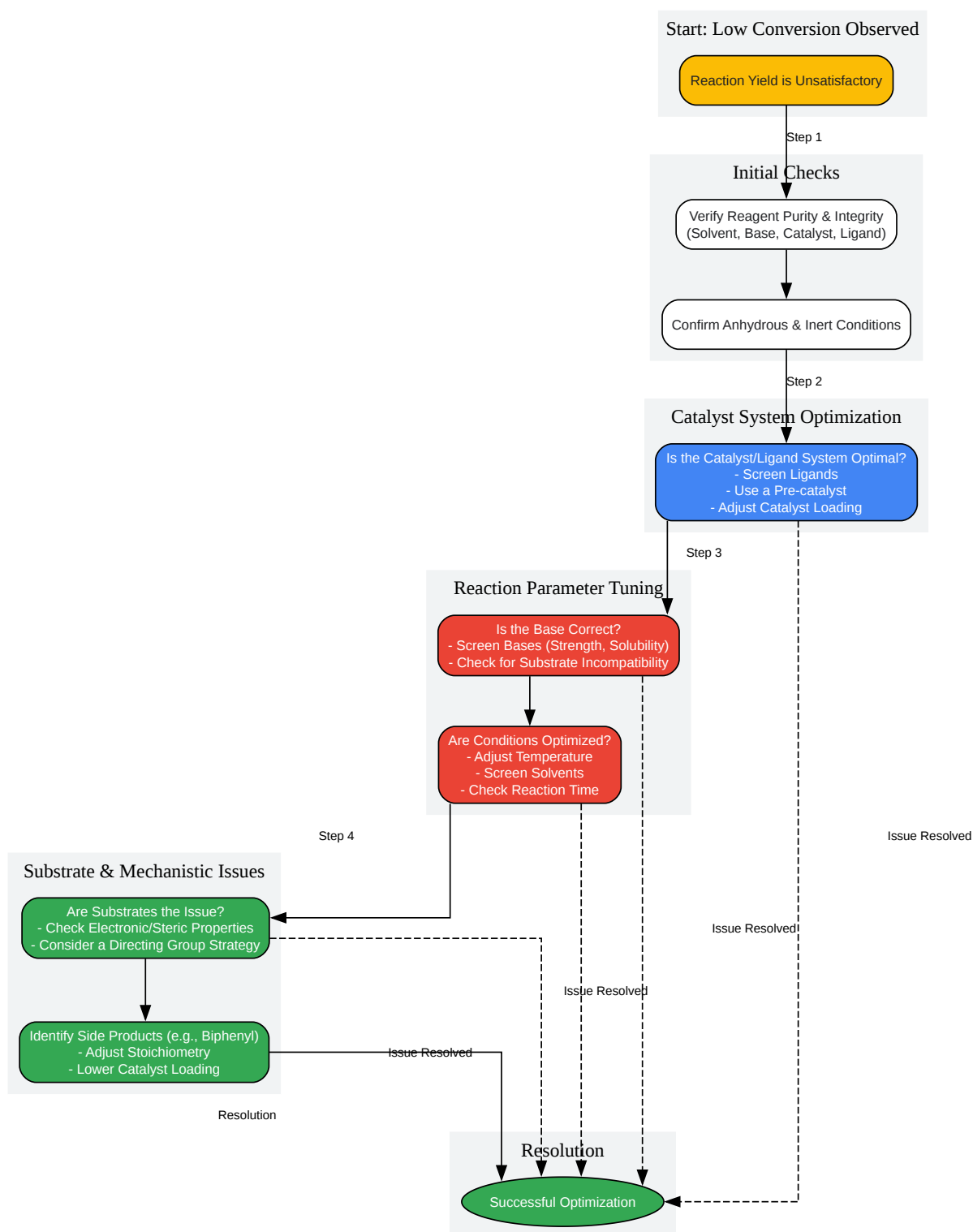
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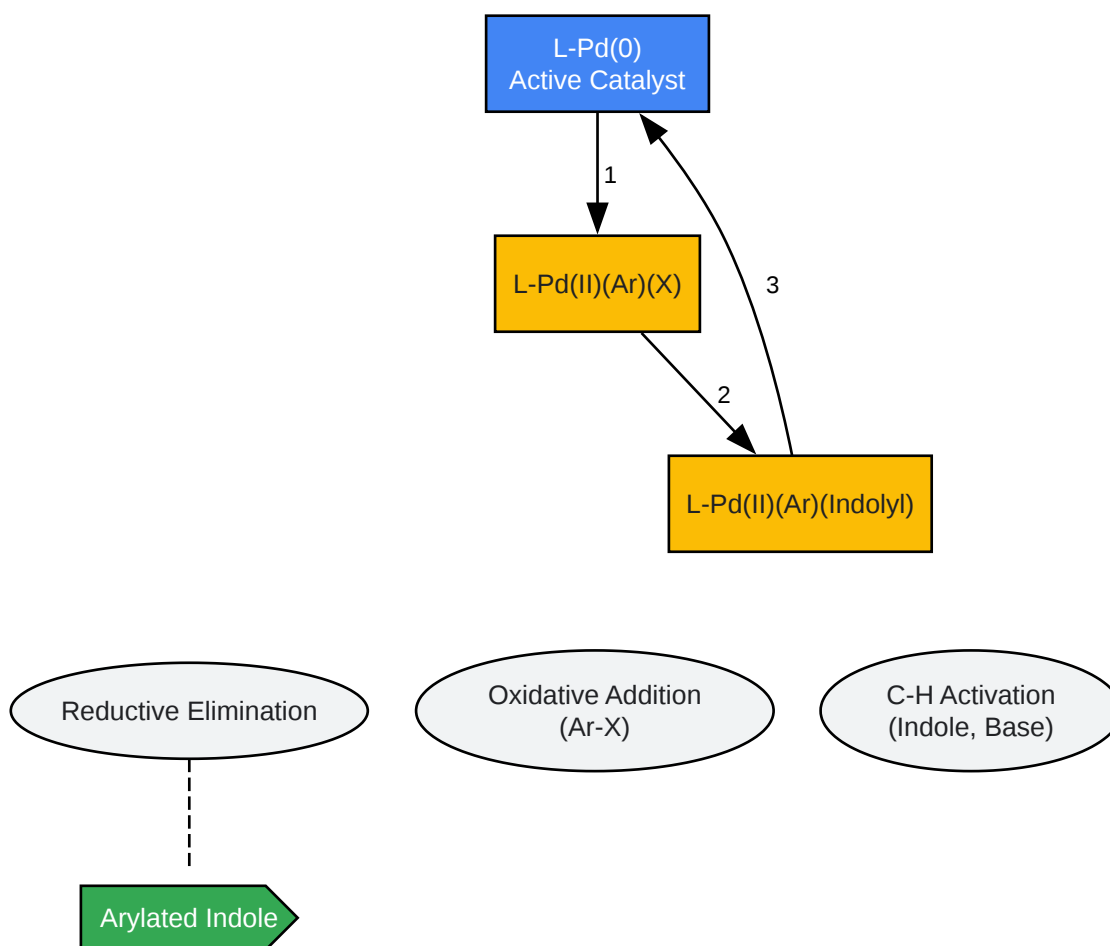
## Technical Support Center: Indole Arylation

Welcome to the technical support center for indole arylation. This guide is designed for researchers, scientists, and drug development professionals encountering challenges with these powerful but often sensitive cross-coupling reactions. Instead of a generic manual, we present a series of targeted questions and in-depth answers to help you diagnose and resolve specific issues leading to low conversion rates.

## Diagram: General Troubleshooting Workflow

Before diving into specific issues, it's helpful to have a logical workflow. The following diagram outlines a systematic approach to troubleshooting your indole arylation reaction.





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